

# Personal protective equipment for handling N-Acetyl-S-(2-carbamoylethyl)-L-cysteine

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## Compound of Interest

Compound Name: **N-Acetyl-S-(2-carbamoylethyl)-L-cysteine**

Cat. No.: **B133793**

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## Essential Safety and Handling Guide for N-Acetyl-S-(2-carbamoylethyl)-L-cysteine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Acetyl-S-(2-carbamoylethyl)-L-cysteine**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **N-Acetyl-S-(2-carbamoylethyl)-L-cysteine**, appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE.

Body Part	Equipment	Standards/Specifications
Eyes	Safety glasses with side-shields	Conforming to NIOSH (US) or EN 166 (EU) standards <a href="#">[1]</a>
Hands	Chemical-resistant gloves (e.g., Nitrile rubber)	Dispose of contaminated gloves after use in accordance with good laboratory practices <a href="#">[1]</a>
Respiratory	Air-purifying respirator (if dust formation is likely)	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls <a href="#">[1]</a>
Body	Impervious clothing/Laboratory coat	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace <a href="#">[1]</a>

## Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of the compound and the safety of laboratory personnel.

- Handling:
  - Avoid contact with skin and eyes[\[1\]](#).
  - Prevent the formation of dust and aerosols[\[1\]](#).
  - Ensure adequate ventilation, preferably using a mechanical exhaust or a laboratory fume hood[\[1\]](#).
  - Wash hands thoroughly after handling.

- Storage:
  - Store in a cool, dry, and well-ventilated area.
  - Keep the container tightly closed.
  - Recommended storage is refrigerated[\[1\]](#).
  - Store away from incompatible materials such as strong oxidizing agents[\[1\]](#).

## Emergency and First Aid Measures

In the event of exposure, immediate action is necessary.

- Eye Contact: Flush eyes with water as a precaution.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician[\[1\]](#).
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician[\[1\]](#).
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician[\[1\]](#).

## Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential.

- Spill Response:
  - Use personal protective equipment[\[1\]](#).
  - Avoid dust formation[\[1\]](#).
  - Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal[\[1\]](#).
  - Ensure adequate ventilation[\[1\]](#).

- Do not let the product enter drains[\[1\]](#).
- Waste Disposal:
  - Dispose of this material by contacting a licensed professional waste disposal service[\[1\]](#).
  - Dispose of contaminated gloves and other waste in accordance with applicable laws and good laboratory practices[\[1\]](#).

## Workflow for Safe Handling and Disposal

The following diagram outlines the procedural flow for the safe handling and disposal of **N-Acetyl-S-(2-carbamoylethyl)-L-cysteine**.

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Caption: Workflow for handling and disposal of **N-Acetyl-S-(2-carbamoylethyl)-L-cysteine**.

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## References

- 1. cdn isotopes.com [cdn isotopes.com]
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